

A Comprehensive Guide to the IUPAC Nomenclature of C₆H₁₂Br₂ Vicinal Dibromides

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Compound of Interest

Compound Name: 2,3-Dibromo-2,3-dimethylbutane

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This technical guide provides a detailed overview of the International Union of Pure and Applied Chemistry (IUPAC) nomenclature for all vicinal dibromide isomers with the molecular formula C₆H₁₂Br₂. This document is intended for researchers, scientists, and professionals in the field of drug development who require a precise understanding of the structural diversity and systematic naming of these halogenated hydrocarbons.

Introduction to Vicinal Dibromides and IUPAC Nomenclature

Vicinal dibromides are organic compounds containing two bromine atoms attached to adjacent carbon atoms. The systematic naming of these compounds follows the IUPAC rules of nomenclature, which ensure that each distinct compound has a unique and unambiguous name. The process involves identifying the longest continuous carbon chain (the parent alkane), numbering the chain to give the bromine substituents the lowest possible locants, and specifying the positions of the bromine atoms.

The molecular formula C₆H₁₂Br₂ corresponds to a saturated acyclic alkane structure with two bromine atoms. There are twelve constitutional isomers for vicinal dibromides of this formula, each with a unique IUPAC name.

Constitutional Isomers of C₆H₁₂Br₂ Vicinal Dibromides

The constitutional isomers are categorized based on their carbon skeleton. For a six-carbon alkane, the possible skeletons are hexane, methylpentane, and dimethylbutane.

Data Presentation: IUPAC Names of C₆H₁₂Br₂ Vicinal Dibromide Isomers

The following table summarizes all constitutional isomers of vicinal dibromides with the formula C₆H₁₂Br₂, along with their systematic IUPAC names.

Carbon Skeleton	IUPAC Name
Hexane	1,2-Dibromohexane[1][2][3]
2,3-Dibromohexane[4][5][6][7][8]	
3,4-Dibromohexane[9][10][11][12]	
Methylpentane	1,2-Dibromo-2-methylpentane
1,2-Dibromo-3-methylpentane[13]	
1,2-Dibromo-4-methylpentane[14][15][16]	
2,3-Dibromo-2-methylpentane[17][18]	
2,3-Dibromo-3-methylpentane[19][20]	
2,3-Dibromo-4-methylpentane[21]	
Dimethylbutane	1,2-Dibromo-2,3-dimethylbutane[22][23][24]
1,2-Dibromo-3,3-dimethylbutane[25][26][27][28]	
2,3-Dibromo-2,3-dimethylbutane[29][30][31]	

Stereoisomerism in C₆H₁₂Br₂ Vicinal Dibromides

Many of the constitutional isomers listed above possess chiral centers, leading to the existence of stereoisomers (enantiomers and diastereomers). A thorough understanding of the stereochemistry is crucial for applications in stereospecific synthesis and drug development.

- **Chiral Centers:** A carbon atom is chiral if it is bonded to four different groups.

- Enantiomers: Stereoisomers that are non-superimposable mirror images of each other.
- Diastereomers: Stereoisomers that are not mirror images of each other. This occurs when a molecule has two or more stereocenters.
- Meso Compounds: Achiral compounds that have chiral centers and a plane of symmetry.

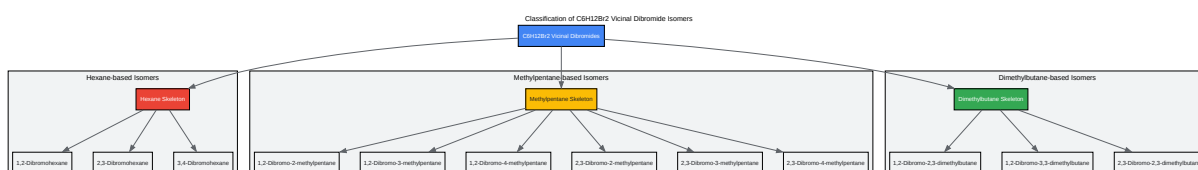
For example, 2,3-dibromohexane has two chiral centers (at C2 and C3) and therefore exists as two pairs of enantiomers.^{[4][5]} Similarly, 3,4-dibromohexane has two chiral centers and can exist as enantiomeric pairs and a meso form.^{[9][11]} The precise stereochemistry is designated using the (R/S) notation in the IUPAC name, such as (2R,3R)-2,3-dibromohexane.^[4]

Experimental Protocols

The determination of IUPAC names is a theoretical process based on established nomenclature rules. As such, experimental protocols for synthesis or analysis are not directly relevant to the scope of this guide, which focuses on nomenclature. The synthesis of these compounds, however, typically involves the bromination of the corresponding alkene.

Visualization of Isomeric Relationships

To illustrate the logical relationship between the different constitutional isomers, the following diagram classifies them based on their parent carbon skeleton.



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Caption: Isomeric classification of C₆H₁₂Br₂ vicinal dibromides.

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